

Essential Safety and Operational Guide for Handling N-Acetyllactosamine Heptaacetate

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Compound of Interest

Compound Name: N-Acetyllactosamine Heptaacetate

Cat. No.: B15548666

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This guide provides crucial safety, handling, and disposal procedures for **N-Acetyllactosamine Heptaacetate**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

N-Acetyllactosamine Heptaacetate is classified with the following hazards:

- Acute Oral Toxicity (Category 4)[1]
- Skin Irritation (Category 2)[1]
- It may also be categorized as an irritant (Xi)[2].

It is imperative to avoid contact with skin and eyes, and to prevent the formation and inhalation of dust and aerosols.[1][3]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **N-Acetyllactosamine Heptaacetate**. The following table summarizes the required PPE.

Body Area	Personal Protective Equipment	Specifications and Guidelines
Eyes/Face	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]
Hands	Chemical-Resistant Gloves	Handle with gloves that have been inspected prior to use. Nitrile or neoprene gloves are preferred.[3][4] Wash and dry hands thoroughly after handling.[3]
Body	Protective Clothing	Wear a disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs.[3][5] Fire/flammable resistant and impervious clothing is recommended.[3]
Respiratory	Respirator	A full-face respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[3] For firefighting, a self-contained breathing apparatus is necessary.[1][3]

Step-by-Step Handling and Operational Plan

1. Preparation and Engineering Controls:

- Work in a well-ventilated area.[3]
- Utilize appropriate exhaust ventilation, such as a fume hood, at places where dust may be formed.[1]

- Ensure that an eyewash station and safety shower are readily accessible.
- Restrict access to the handling area and post signs indicating the presence of hazardous materials.[5]

2. Handling the Compound:

- Avoid direct contact with skin and eyes.[1][3]
- Minimize dust generation and accumulation during handling.[6]
- Use non-sparking tools to prevent fire from electrostatic discharge.[3]
- Wash hands thoroughly after handling the material.[5]
- Do not eat, drink, or apply cosmetics in the work area.[5]

3. First Aid Procedures:

- After Inhalation: Move the individual to fresh air immediately.[7][8]
- In Case of Skin Contact: Remove all contaminated clothing and rinse the affected skin area with plenty of water.[7][8]
- In Case of Eye Contact: Immediately flush eyes with copious amounts of water, removing contact lenses if present.[7][8]
- If Swallowed: Have the person drink one or two glasses of water. Seek medical attention if they feel unwell.[7][8]

Spill, Storage, and Disposal Plans

Emergency Spill Response:

- Evacuate personnel from the spill area.[3]
- Wear the full recommended PPE, including respiratory protection.
- Prevent the chemical from entering drains.[1][3]

- Carefully sweep or shovel the spilled solid material, avoiding dust creation.[1]
- Collect the material in a suitable, closed container for disposal.[1][3]

Storage:

- Store the compound in a tightly closed container.[3]
- Keep the container in a dry, cool, and well-ventilated place.[3]
- The recommended storage temperature is typically -20°C.[2][9]
- Store away from incompatible materials and foodstuff containers.[3]

Disposal:

- Dispose of surplus and non-recyclable material through a licensed professional waste disposal service.[1]
- This material may be taken to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.[3]
- Do not allow the substance to contaminate water, foodstuffs, or sewer systems.[3]
- Contaminated packaging must be treated as the unused product and disposed of accordingly.[1][3]

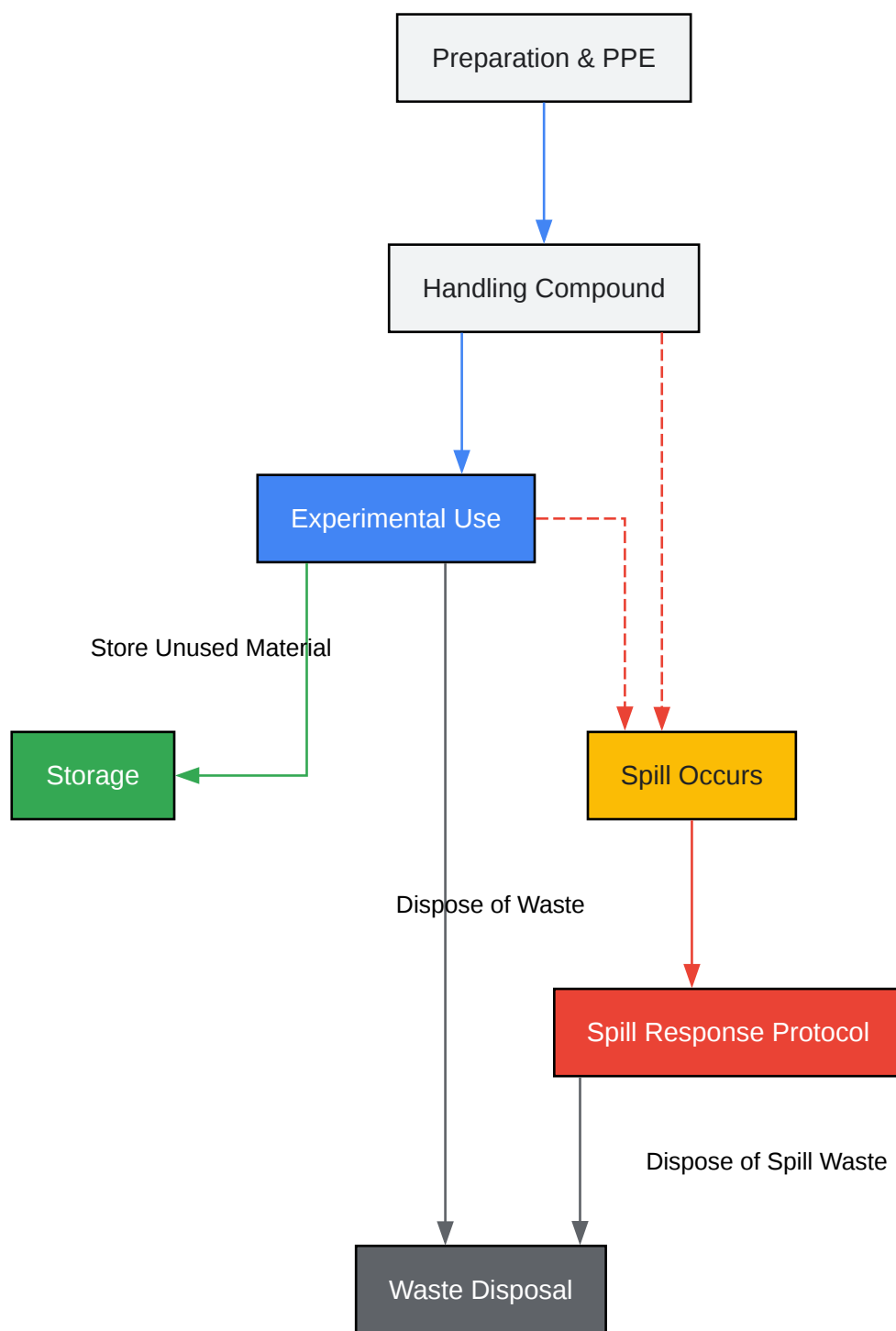
Quantitative Data

The following table summarizes key quantitative properties of **N-Acetyllactosamine Heptaacetate**.

Property	Value
CAS Number	73208-61-4[1][3][9]
Molecular Formula	C ₂₈ H ₃₉ NO ₁₈ [2][9]
Molecular Weight	677.61 g/mol [2]
Physical Form	Solid[10]
Melting Point	213-217°C[2]
Storage Temperature	-20°C[2][9]

Safety Workflow Diagram

The diagram below illustrates the logical workflow for the safe handling of **N-Acetyllactosamine Heptaacetate**, from initial preparation to final disposal.



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